

An In-Depth Technical Guide to 4-(Isopentyloxy)-3-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 4-(Isopentyloxy)-3-methylaniline
hydrochloride

CAS No.: 1185302-34-4

Cat. No.: B1389882

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Introduction

4-(Isopentyloxy)-3-methylaniline hydrochloride is a substituted aniline derivative with potential applications in pharmaceutical and materials science research. Substituted anilines are a critical class of intermediates in the synthesis of a wide array of organic molecules, including pharmaceuticals, agrochemicals, and dyes.[1] The specific substitution pattern of 4-(isopentyloxy)-3-methylaniline, featuring an isopentyloxy group and a methyl group on the aniline ring, suggests its potential utility in the development of novel bioactive compounds. The isopentyloxy group can enhance lipophilicity, which may influence the pharmacokinetic properties of molecules derived from it.[2] This guide provides a comprehensive overview of its chemical properties, a proposed synthetic route, and analytical methodologies based on established chemical principles for structurally similar compounds.

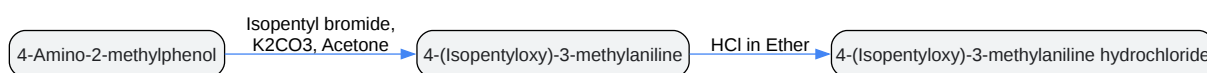
Chemical and Physical Properties

While extensive experimental data for **4-(Isopentyloxy)-3-methylaniline hydrochloride** is not readily available in public literature, its fundamental properties can be derived from available supplier information and computational predictions.

Property	Value	Source
CAS Number	1185302-34-4	[3]
Molecular Formula	C ₁₂ H ₂₀ ClNO	[3]
Molecular Weight	229.74 g/mol	[3]
Appearance	White to off-white crystalline solid (predicted)	[1]
Solubility	Soluble in water (predicted due to hydrochloride salt)	[1]
Octanol/Water Partition Coefficient (LogP)	3.42 (for the free base)	[3]

Proposed Synthesis Pathway

A plausible and efficient synthesis of **4-(Isopentyloxy)-3-methylaniline hydrochloride** can be envisioned starting from 4-amino-2-methylphenol. This proposed pathway involves two key steps: a Williamson ether synthesis to introduce the isopentyloxy group, followed by the formation of the hydrochloride salt. This approach is adapted from established methodologies for the synthesis of similar substituted anilines.[2][4][5]



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Caption: Proposed two-step synthesis of **4-(Isopentyloxy)-3-methylaniline hydrochloride**.

Step 1: Williamson Ether Synthesis of 4-(Isopentyloxy)-3-methylaniline

This step involves the O-alkylation of 4-amino-2-methylphenol with isopentyl bromide. The use of a base like potassium carbonate is crucial to deprotonate the phenolic hydroxyl group, forming a more nucleophilic phenoxide ion that readily attacks the alkyl halide. Acetone is a suitable polar aprotic solvent for this type of reaction.

Experimental Protocol:

- To a solution of 4-amino-2-methylphenol (1.0 eq) in acetone, add potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 30 minutes.
- Add isopentyl bromide (1.2 eq) dropwise to the suspension.
- Heat the reaction mixture to reflux and maintain for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).^[2]
- After completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude 4-(isopentyloxy)-3-methylaniline by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate).^[2]

Step 2: Hydrochloride Salt Formation

The final step involves the conversion of the synthesized free base into its hydrochloride salt to improve its stability and water solubility.^[1]

Experimental Protocol:

- Dissolve the purified 4-(isopentyloxy)-3-methylaniline (1.0 eq) in a minimal amount of a suitable anhydrous solvent such as diethyl ether or ethyl acetate.

- Cool the solution in an ice bath.
- Slowly add a solution of hydrochloric acid in diethyl ether (1.1 eq) dropwise with stirring.
- A precipitate of **4-(isopentyloxy)-3-methylaniline hydrochloride** should form.
- Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum.

Analytical Characterization

Ensuring the purity and identity of the synthesized compound is critical.^[6] A combination of chromatographic and spectroscopic techniques is recommended.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

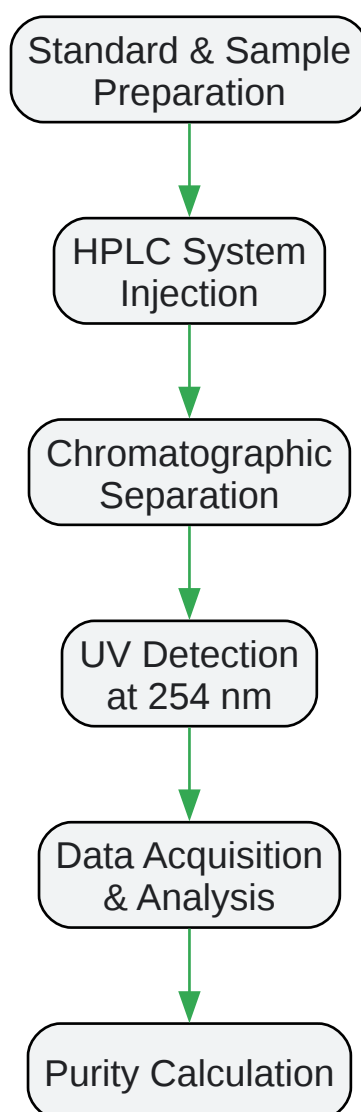
Reverse-phase HPLC (RP-HPLC) is the recommended method for determining the purity of **4-(isopentyloxy)-3-methylaniline hydrochloride** due to its high resolution and sensitivity for substituted anilines.^[6]

Proposed HPLC Method Parameters:

Parameter	Recommended Condition
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase	Acetonitrile and Water (Gradient elution)
Gradient	Start with 30% Acetonitrile, ramp to 90% over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Column Temperature	30 °C

Experimental Protocol:

- Standard Preparation: Accurately weigh and dissolve **4-(Isopentyloxy)-3-methylaniline hydrochloride** in the initial mobile phase to prepare a stock solution of 1 mg/mL. Prepare a working standard of 0.1 mg/mL by further dilution.[6]
- Sample Preparation: Prepare the synthesized sample at a concentration of approximately 0.1 mg/mL in the mobile phase.[6]
- Chromatographic Run: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: Determine the purity of the sample by calculating the area percentage of the main peak relative to the total peak area in the chromatogram.[6]



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Caption: Workflow for HPLC Purity Analysis.

Structural Elucidation

A combination of spectroscopic methods should be employed to confirm the structure of the synthesized molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy will provide detailed information about the molecular structure, including the number and connectivity of protons and carbons.
- Mass Spectrometry (MS): This technique will determine the molecular weight of the compound and can provide information about its fragmentation pattern, further confirming the structure.
- Infrared (IR) Spectroscopy: IR spectroscopy will identify the presence of key functional groups, such as N-H stretches of the amine and C-O stretches of the ether.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-(Isopentyloxy)-3-methylaniline hydrochloride** is not widely available, the safety precautions should be based on those for similar aromatic amines and their hydrochloride salts.[\[7\]](#)[\[8\]](#)

Potential Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[8\]](#)
- Causes skin and serious eye irritation.[\[7\]](#)[\[8\]](#)
- May cause respiratory irritation.[\[7\]](#)
- Aromatic amines can be toxic and should be handled with care.[\[1\]](#)

Recommended Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
[\[7\]](#)[\[8\]](#)

- Personal Protective Equipment (PPE):
 - Wear protective gloves, clothing, and eye/face protection.[\[7\]](#)[\[8\]](#)
 - In case of insufficient ventilation, wear suitable respiratory equipment.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#)
 - Do not breathe dust.
 - Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[\[7\]](#)

Potential Applications

As a substituted aniline, **4-(Isopentyloxy)-3-methylaniline hydrochloride** can serve as a versatile intermediate in organic synthesis. Potential applications include:

- Pharmaceutical Synthesis: As a building block for the development of novel therapeutic agents. The specific substitution pattern may impart desirable pharmacological properties.[\[9\]](#)
- Dye and Pigment Industry: As an intermediate in the synthesis of azo dyes.[\[9\]](#)
- Polymer Chemistry: For the production of specialized polymers and resins.[\[9\]](#)
- Chemical Research: As a reagent in the development of new synthetic methodologies and the exploration of novel compounds.[\[9\]](#)

References

- **4-(Isopentyloxy)-3-methylaniline hydrochloride** - CAS 1185302-34-4 - MCE.
- Analytical Methods.
- SAFETY DATA SHEET - Thermo Fisher Scientific.
- SAFETY DATA SHEET - MilliporeSigma.
- SAFETY DATA SHEET - Fisher Scientific.
- 4-Methylaniline hydrochloride - Chem-Impex.

- SAFETY DATA SHEET - Tokyo Chemical Industry.
- A Comparative Guide to the Synthesis of 3-Chloro-4-(isopentyloxy)aniline for Pharmaceutical Research and Development - Benchchem.
- An In-Depth Technical Guide to the Synthesis of 3-Chloro-4-(isopentyloxy)aniline from 4-amino-2-chlorophenol - Benchchem.
- 4-Isopropyl-3-methylaniline hydrochloride | 4534-11-6 - Sigma-Aldrich.
- 4-Isopropyl-3-methylaniline synthesis - ChemicalBook.
- Table 6-1, Analytical Methods for Determining 4,4'-Methylenedianiline in Biological Samples - NCBI.
- 4-Isopropyl-3-methylaniline hydrochloride | CAS 4534-11-6 | SCBT.
- Comparative Guide to Purity Analysis of Synthetic 3-Chloro-4-(isopentyloxy)aniline - Benchchem.
- 3-Isopropoxy-4-methylaniline hydrochloride 98% - Avantor.
- Spectroscopic and Synthetic Insights into 3-Chloro-4-(isopentyloxy)aniline: A Technical Overview - Benchchem.
- methylamine hydrochloride - Organic Syntheses Procedure.
- CAS 638-03-9: 3-Methylaniline hydrochloride | CymitQuimica.
- Analytical methods for residual solvents determination in pharmaceutical products.
- 104294-53-3 | N-Isopropyl-4-methylaniline hydrochloride - ChemScene.
- 4534-11-6 Cas No. | 4-Isopropyl-3-methylaniline hydrochloride - Apollo Scientific.
- 1 result for 2-(Isopentyloxy)-4-methylaniline hydrochloride | Avantor.

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Sources

- 1. CAS 638-03-9: 3-Methylaniline hydrochloride | CymitQuimica [cymitquimica.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 4-(Isopentyloxy)-3-methylaniline hydrochloride - CAS号 1185302-34-4 - 摩熵化学 [molaid.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]

- [6. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [7. WERCS Studio - Application Error \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [8. tcichemicals.com \[tcichemicals.com\]](https://tcichemicals.com)
- [9. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
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